

# Proper Disposal Procedures for 5-(Trifluoromethyl)-1-indanone

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## Compound of Interest

Compound Name: 5-(Trifluoromethyl)-1-indanone

Cat. No.: B136684

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**Disclaimer:** The following procedures are based on safety data for structurally related compounds, including 4-(Trifluoromethyl)-1-indanone, 6-(Trifluoromethyl)-1-indanone, and 5-Fluoro-1-indanone, due to the absence of a specific Safety Data Sheet for **5-(Trifluoromethyl)-1-indanone** (CAS 150969-56-5). It is imperative to handle this chemical with caution and to consult your institution's Environmental Health & Safety (EH&S) department for guidance based on local regulations.

## Immediate Safety and Hazard Information

**5-(Trifluoromethyl)-1-indanone** and its analogs are considered hazardous chemicals. Primary concerns include:

- Acute Toxicity: Harmful if swallowed.
- Skin Sensitization: May cause an allergic skin reaction.[\[1\]](#)
- Irritation: May cause skin and eye irritation.
- Respiratory Irritation: May cause respiratory tract irritation if inhaled.[\[2\]](#)

All handling of this compound should be performed in a well-ventilated area, preferably a chemical fume hood, while wearing appropriate Personal Protective Equipment (PPE).

## Quantitative Hazard and Physical Data

The table below summarizes key data compiled from related indanone compounds. This information should be used as a guideline for safe handling and storage.

Property	Data	Source
Molecular Formula	C <sub>10</sub> H <sub>7</sub> F <sub>3</sub> O	[3]
Molecular Weight	200.16 g/mol	[3]
Appearance	White to Off-White Solid	[3]
Melting Point	38 - 42 °C (for 4-isomer)	[1]
Boiling Point	67 - 72 °C (for 4-isomer)	[1]
Flash Point	> 108 °C (for 4-isomer)	[1]
GHS Hazard Statements	H302 (Harmful if swallowed), H317 (May cause an allergic skin reaction)	[1]
Storage	Store in a cool, dry, well- ventilated area away from incompatible materials. Keep container tightly closed.	[1][4]
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases.	[5]

## Experimental Protocol: Step-by-Step Disposal Procedure

This protocol provides a general guide for the safe disposal of **5-(Trifluoromethyl)-1-indanone** and associated contaminated materials.

### 1. Waste Identification and Segregation:

- Treat all waste streams containing **5-(Trifluoromethyl)-1-indanone** as hazardous waste.[1][5]

- Segregate this waste from other laboratory waste to prevent accidental mixing with incompatible chemicals.[5]
- Specifically, keep it separate from strong oxidizing agents, acids, and bases.[5]

## 2. Personal Protective Equipment (PPE):

- Before handling the waste, ensure you are wearing appropriate PPE:
- Nitrile rubber gloves.[1]
- Chemical safety goggles or a face shield.
- A lab coat.

## 3. Waste Collection and Container Management:

- Solid Waste:
- Collect pure or grossly contaminated **5-(Trifluoromethyl)-1-indanone** in its original container if possible, or in a designated, compatible, and clearly labeled hazardous waste container.[5]
- The container must be in good condition with a secure, leak-proof cap.[5]
- Contaminated Lab Supplies (e.g., gloves, wipes, pipette tips):
- Place all contaminated disposable items into a dedicated, clearly labeled hazardous waste bag.[5]
- This bag should then be placed inside a rigid, sealed container to prevent punctures and leaks.[5]
- Empty Containers:
- Containers that held **5-(Trifluoromethyl)-1-indanone** must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).
- Collect the rinsate as hazardous waste. Do not pour it down the drain.[5]
- After triple-rinsing, the container can typically be disposed of as non-hazardous waste, but confirm this with your institution's policies.[5]

## 4. Labeling:

- All hazardous waste containers must be clearly labeled with the words "Hazardous Waste."
- The label must include the full chemical name: "**5-(Trifluoromethyl)-1-indanone**" and its CAS number: "150969-56-5".
- Indicate the associated hazards (e.g., "Toxic," "Irritant").
- Record the date when waste is first added to the container.

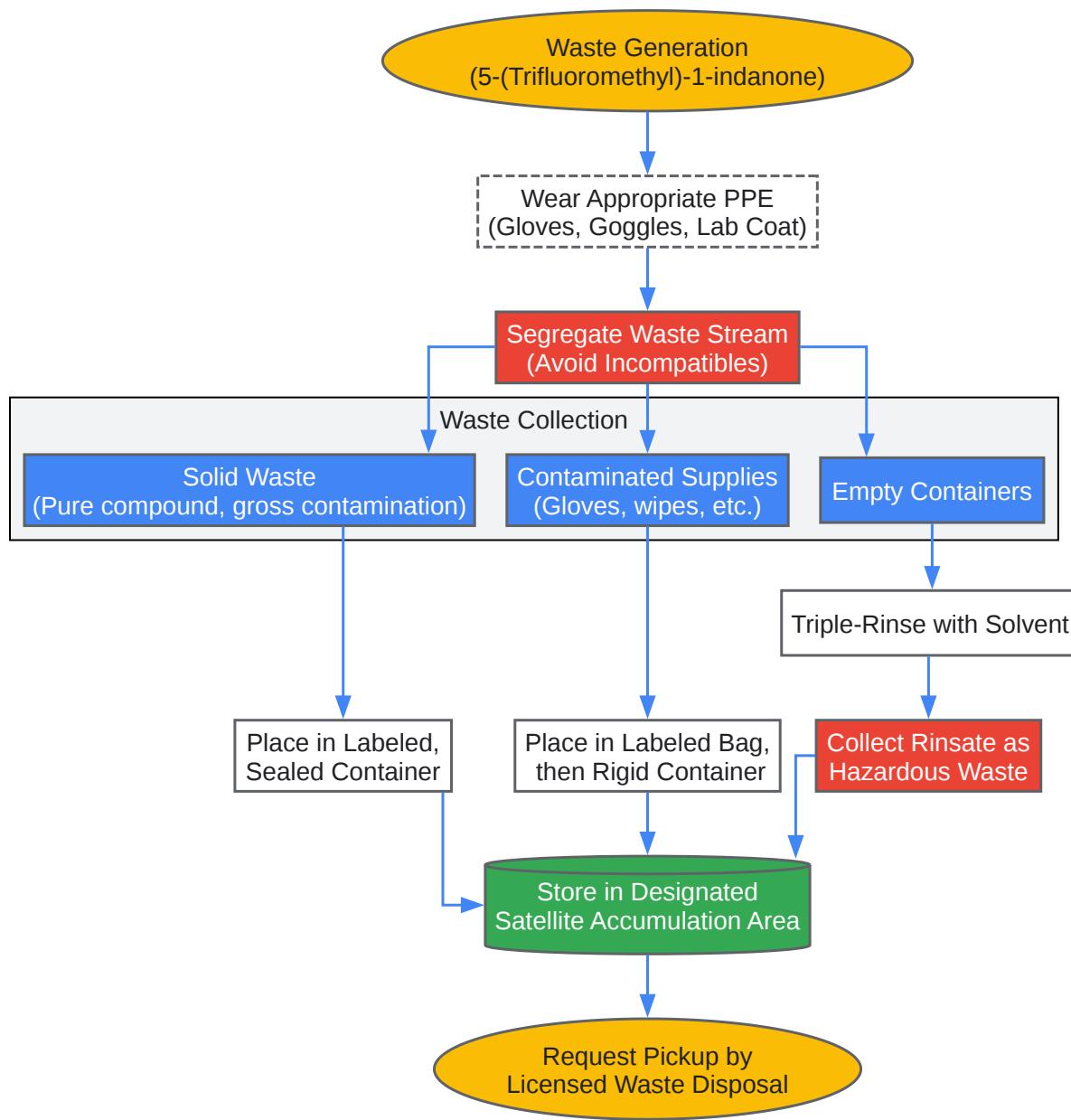
## 5. Storage:

- Store the sealed and labeled waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.
- The SAA must be under the control of laboratory personnel and away from general traffic.
- Utilize secondary containment, such as a chemical-resistant tray, to contain any potential leaks.[5]

## 6. Requesting Waste Pickup:

- Do not dispose of **5-(Trifluoromethyl)-1-indanone** down the drain or in the regular trash.[5]
- Follow your institution's specific procedures to request a hazardous waste pickup from the EH&S department or a licensed waste disposal contractor.[3][5]
- Ensure all containers are properly sealed and labeled before the scheduled pickup.

## Disposal Workflow Diagram

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Caption: Disposal workflow for **5-(Trifluoromethyl)-1-indanone**.

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